

1,3-Di-tert-butylbenzene proper disposal procedures

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Compound of Interest

Compound Name: 1,3-Di-tert-butylbenzene

Cat. No.: B094130

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Proper disposal of **1,3-Di-tert-butylbenzene** is critical for ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to handle and dispose of this chemical waste safely and in compliance with regulations.

Immediate Safety and Hazard Information

1,3-Di-tert-butylbenzene (CAS No. 1014-60-4) is a combustible liquid that requires careful handling.^{[1][2]} Vapors may be heavier than air and can form explosive mixtures with air upon intense heating. It is crucial to avoid contact with strong oxidizing agents, heat, sparks, and open flames.^{[1][2][3]}

Table 1: Key Hazard Information for **1,3-Di-tert-butylbenzene**

Hazard Type	Description	Citations
Physical Hazards	Combustible liquid.	[1][2][4]
Vapors may form explosive mixtures with air on intense heating.		
Keep away from heat, sparks, open flames, and hot surfaces.		
Health Hazards	Avoid inhalation of vapor or mist.	[5]
Avoid contact with skin and eyes.		
Environmental Hazards	Do not let the product enter drains or sewer systems.	[5][6][7]
Prevent contamination of water, foodstuffs, and soil.		
Incompatibilities	Strong oxidizing agents.	[1][3]

Personal Protective Equipment (PPE)

When handling **1,3-Di-tert-butylbenzene** waste, all personnel must use appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[7]
- Skin Protection: Wear impervious, flame-resistant clothing and protective gloves.[7]
- Respiratory Protection: If exposure limits are exceeded or in case of inadequate ventilation, use a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA).[5][7][8]

Step-by-Step Disposal Protocol

Adherence to a systematic disposal protocol is essential for safety and regulatory compliance.

Step 1: Waste Segregation and Collection

- Designate a Waste Area: Establish a specific, well-ventilated area for the collection of hazardous waste, under the control of laboratory personnel.[\[9\]](#)
- Use Appropriate Containers: Collect **1,3-Di-tert-butylbenzene** waste in original or compatible, leak-proof, and clearly labeled containers.[\[9\]](#)
- Label Containers: Clearly label the waste container with "Hazardous Waste" and the chemical name "**1,3-Di-tert-butylbenzene**".[\[9\]](#)
- Do Not Mix Wastes: Never mix **1,3-Di-tert-butylbenzene** with other waste streams, especially incompatible chemicals.[\[9\]](#)

Step 2: Handling Accidental Spills

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the spill area.[\[1\]](#)
[\[5\]](#)[\[6\]](#)
- Ensure Ventilation: Ventilate the area of the spill to disperse vapors.[\[8\]](#)
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[\[5\]](#)[\[6\]](#)[\[7\]](#) Cover drains to prevent the material from entering waterways.
- Absorb the Material: Collect the spillage using a non-combustible, absorbent material such as sand, earth, or vermiculite.[\[8\]](#)
- Collect for Disposal: Sweep or shovel the absorbed material into a suitable, sealed container for disposal.[\[1\]](#)

Step 3: Approved Disposal Methods

Disposal of **1,3-Di-tert-butylbenzene** must be conducted in accordance with all local, state, and federal regulations.[\[8\]](#) Improper disposal is prohibited.

- Licensed Hazardous Waste Contractor: The primary and recommended method is to arrange for disposal through a licensed waste disposal company or your institution's Environmental Health & Safety (EHS) department.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Controlled Incineration: This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)[\[7\]](#) This should only be performed by a licensed facility.
- Prohibited Actions:
 - DO NOT pour down the drain or into any sewer system.[\[7\]](#)
 - DO NOT dispose of in regular trash.[\[9\]](#)
 - DO NOT allow it to contaminate soil or water.[\[7\]](#)

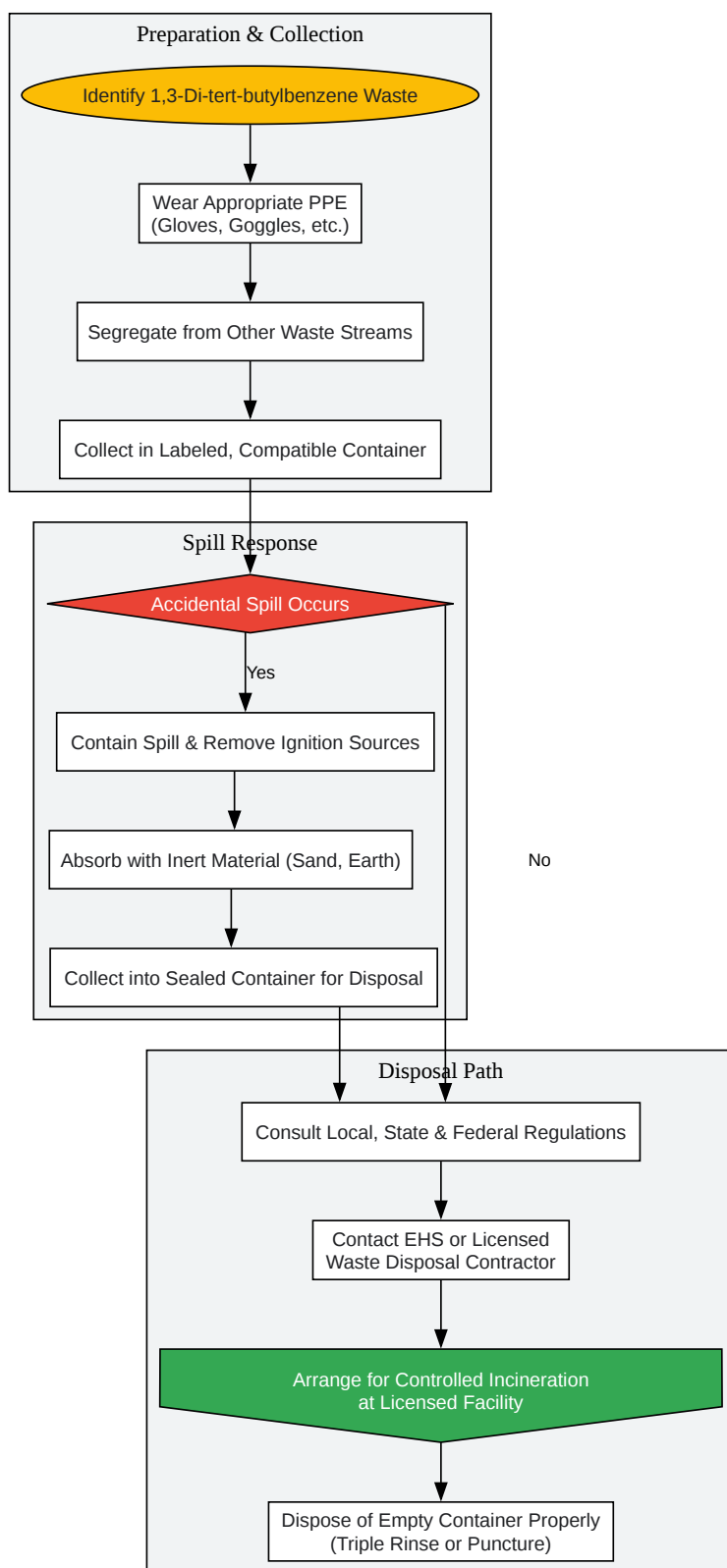
Step 4: Empty Container Disposal

Handle uncleaned containers as you would the product itself.

- Rinsing: Containers can be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.[\[7\]](#)
- Recycling/Reconditioning: After proper rinsing, containers may be offered for recycling or reconditioning.[\[7\]](#)
- Final Disposal: Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill, if permitted by local regulations.[\[7\]](#)

Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of **1,3-Di-tert-butylbenzene**.



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Caption: Workflow for the safe disposal of **1,3-Di-tert-butylbenzene**.

Physicochemical Data for Safe Handling

Understanding the properties of **1,3-Di-tert-butylbenzene** is essential for its safe handling and disposal.

Table 2: Relevant Physicochemical Properties

Property	Value	Citation
CAS Number	1014-60-4	
Molecular Formula	C ₁₄ H ₂₂	
Physical State	Liquid	[1]
Melting Point	10 - 11 °C (50 - 52 °F)	[5]
Boiling Point	106 - 107 °C (223 - 225 °F) at 24 hPa	[5]
Flash Point	84 °C (183 °F)	[4]
Density	0.859 g/cm ³ at 25 °C (77 °F)	[5]

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